

# Benzoximate Application in Controlling Panonychus and Eotetranychus spp.: Application Notes and Protocols

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Compound of Interest		
Compound Name:	Benzoximate	
Cat. No.:	B8774726	Get Quote

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## Introduction

**Benzoximate** is a non-systemic acaricide with contact and stomach action, previously utilized for the control of spider mites, including their eggs, on various crops such as apples, citrus, grapes, and other fruit trees.[1] Although now considered largely obsolete in many regions, understanding its application and the methodologies for evaluating its efficacy remains pertinent for resistance management studies, research into alternative acaricides, and for its potential use in specific agronomical contexts. This document provides detailed application notes and experimental protocols for assessing the efficacy of **Benzoximate** and other acaricides against economically important mite species, namely Panonychus ulmi (European red mite) and Eotetranychus carpini (yellow spider mite).

# **Target Pest Species**

- Panonychus ulmi: A significant pest in apple orchards and other deciduous fruit trees, feeding on leaves which can lead to reduced photosynthesis, leaf drop, and impact on fruit development.
- Eotetranychus carpini: A key pest in vineyards, causing damage to grape leaves which can affect grape quality and yield. **Benzoximate** has been noted as a recommended compound



for its control.[2]

### **Mode of Action**

The precise mode of action of **Benzoximate** is not fully elucidated, though it is believed to disrupt the nervous system of mites.[1] Many acaricides with neurotoxic activity interfere with the function of various channels or receptors within the central nervous system of the target pest.[1]

## **Data Presentation**

Due to the obsolete status of **Benzoximate**, recent and comprehensive quantitative efficacy data (e.g., LC50 values) is scarce in publicly available literature. The following table is provided as a template for researchers to structure their own data when conducting efficacy studies based on the protocols outlined in this document.

Table 1: Template for Recording Acaricide Efficacy Data

Acaricid e & Concent ration	Target Mite Species	Life Stage	Bioassa y Method	Replicat es (n)	Mortalit y (%) (Mean ± SD)	LC50 (95% CI)	Notes
e.g., Benzoxi mate (100 ppm)	Panonyc hus ulmi	Adult Female	Leaf Dip	5			
Egg	Leaf Dip	5			•		
e.g., Benzoxi mate (200 ppm)	Eotetrany chus carpini	Adult Female	Leaf Dip	5			
Egg	Leaf Dip	5			-		



# **Experimental Protocols**

Detailed methodologies for key experiments are provided below. These protocols are based on established methods for acaricide efficacy testing and can be adapted for use with **Benzoximate** or other test compounds.

## **Protocol 1: Leaf Dip Bioassay for Adult Mite Mortality**

This protocol is adapted from the IRAC Susceptibility Test Method 013 for Panonychus ulmi.

Objective: To determine the contact toxicity of an acaricide to adult female mites.

#### Materials:

- · Perspex holding cells
- Rubber bands
- 100-ml glass beakers
- 1-ml disposable plastic syringes
- Fine sable brushes
- Hand lens (minimum 10x) or binocular microscope
- Maximum/minimum thermometer
- Untreated host plant leaves (e.g., apple, grape)
- Test acaricide (e.g., Benzoximate)
- Distilled water
- Wetting agent (optional, use with caution as it may affect results)
- Scintillation vials with water

#### Procedure:



- Mite Collection: Collect adult female mites from a field population or a laboratory colony. A
  density of at least 10 adult mites per leaf is recommended for field collection.
- Preparation of Test Solutions: Prepare a range of concentrations of the test acaricide in distilled water. A control solution of distilled water (and wetting agent, if used) should also be prepared.
- Leaf Treatment: Dip individual host plant leaves into the test solutions for 5 seconds with gentle agitation. Allow the leaves to air dry completely.
- Assembly of Bioassay Units:
  - Place each treated leaf in a Perspex holding cell, ensuring the upper leaf surface is exposed internally.
  - The petiole of the leaf should extend outside the cell into a scintillation vial containing water to maintain leaf turgor.
- Mite Infestation: Using a fine sable brush, carefully transfer 10-20 adult female mites onto the treated leaf surface within each holding cell.
- Incubation:
  - Seal the holding cells with rubber bands.
  - Maintain the assembled cells at a constant temperature (e.g., 20-25°C) under low light intensity or in darkness.
- Mortality Assessment:
  - After a predetermined period (e.g., 24, 48, or 72 hours), assess mite mortality under a binocular microscope.
  - Gently prod each mite with a fine brush; mites that do not show any movement are considered dead.
- Data Analysis:



- Calculate the percentage mortality for each concentration.
- Correct for control mortality using Abbott's formula: Corrected % Mortality = [1 (n in T after treatment / n in C after treatment)] \* 100, where 'n' is the number of mites, 'T' is the treated group, and 'C' is the control group.
- Use probit analysis to determine the LC50 value.

# **Protocol 2: Field Trial for Efficacy Evaluation**

This protocol provides a general framework for conducting field trials to assess acaricide performance under real-world conditions.

Objective: To evaluate the efficacy and residual activity of an acaricide in controlling a target mite population in an orchard or vineyard.

#### Materials:

- Commercial airblast sprayer or other suitable application equipment
- Test acaricide at the desired formulation and concentration
- Water
- Hand lens for in-field mite counting
- Leaf sample bags
- Binocular microscope for laboratory counting

#### Procedure:

- Trial Plot Selection: Select a site with a uniform and sufficient infestation of the target mite species. The trial should be arranged in a randomized complete block design with a minimum of four replicate plots per treatment, including an untreated control.
- Pre-treatment Sampling: Before application, collect a baseline sample of leaves (e.g., 50 leaves per plot) and count the number of motile mites and eggs to establish the initial



population density.

#### • Acaricide Application:

- Calibrate the sprayer to deliver the intended volume of spray solution per unit area.
- Apply the acaricide treatment to the designated plots, ensuring thorough coverage of the foliage. The control plots should be sprayed with water only.

#### Post-treatment Sampling:

- Collect leaf samples from each plot at regular intervals after application (e.g., 3, 7, 14, and 21 days).
- In the laboratory, count the number of live motile mites and viable eggs on each leaf sample under a microscope.

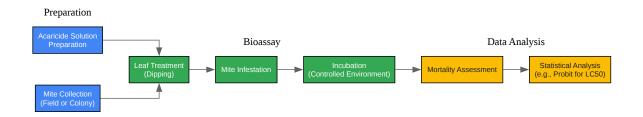
#### Data Analysis:

- Calculate the mean number of mites and eggs per leaf for each treatment at each sampling date.
- Determine the percentage of population reduction for each treatment relative to the control using a suitable formula (e.g., Henderson-Tilton).
- Analyze the data using appropriate statistical methods (e.g., ANOVA) to determine significant differences between treatments.

# **Visualizations**

The following diagrams illustrate a generalized experimental workflow for acaricide testing and a conceptual representation of the potential mode of action of neurotoxic acaricides.

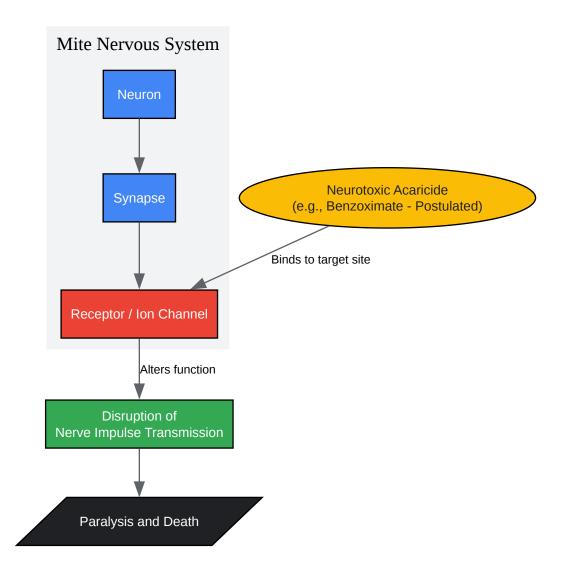




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Caption: A generalized workflow for conducting a leaf dip bioassay to evaluate acaricide efficacy.





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Caption: Postulated neurotoxic mode of action for certain acaricides.

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# References

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